

Application Notes and Protocols for Preparing NCT-58 Stock Solution in DMSO

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Compound of Interest

Compound Name: NCT-58

Cat. No.: B10830137

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Introduction

NCT-58 is a potent and specific small molecule inhibitor of the C-terminal domain of Heat Shock Protein 90 (HSP90).[1][2][3][4][5] Unlike N-terminal HSP90 inhibitors, **NCT-58** does not induce the heat shock response (HSR), a cellular stress response that can lead to therapeutic resistance.[3][4][5] **NCT-58** exerts its anti-tumor activity through the simultaneous downregulation of members of the HER (human epidermal growth factor receptor) family and the inhibition of Akt phosphorylation.[1][4] This targeted mechanism of action makes **NCT-58** a valuable tool for cancer research, particularly in the context of trastuzumab-resistant HER2-positive breast cancer.[1][3][4][5]

These application notes provide a detailed protocol for the preparation of a stock solution of **NCT-58** using dimethyl sulfoxide (DMSO) as a solvent, along with relevant technical data and guidelines for its use in cell-based assays.

Technical Data

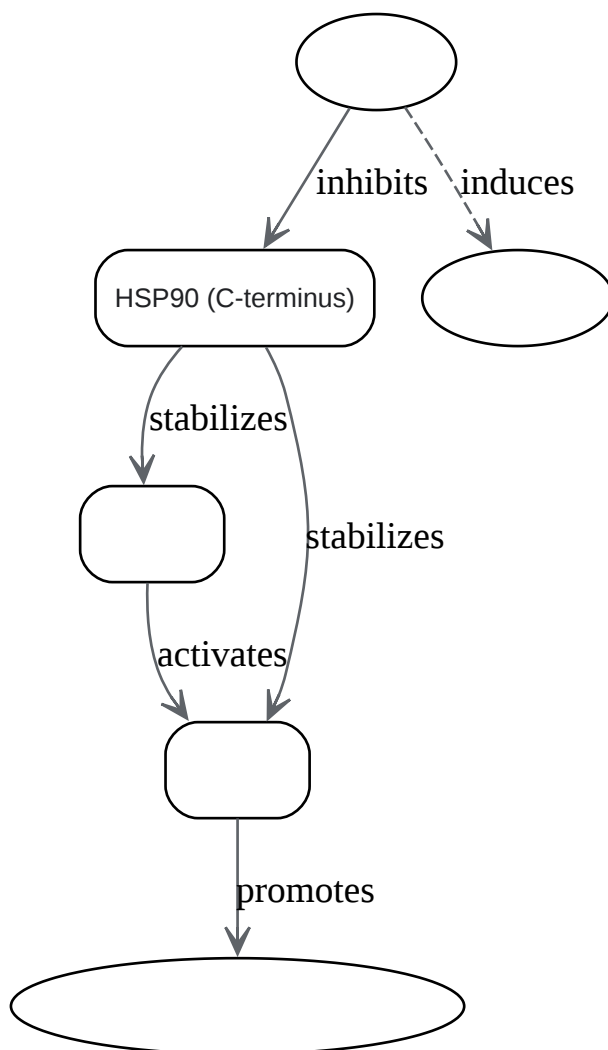
A summary of the key quantitative data for **NCT-58** is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₂₇ H ₃₄ N ₂ O ₅	[1][5]
Molecular Weight	466.57 g/mol	[2]
CAS Number	2411429-33-7	[1][2][4][5]
Purity	≥98%	[1]
Appearance	Solid	[1][2]
Solubility in DMSO	50 mg/mL or 10 mM	[2][3]
Storage of Solid	-20°C for 3 years; 4°C for 2 years	[2]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	[2]

Mechanism of Action: NCT-58 Signaling Pathway

NCT-58 targets the C-terminal domain of HSP90, a molecular chaperone crucial for the stability and function of numerous client proteins, including many involved in oncogenic signaling pathways. By inhibiting HSP90, **NCT-58** leads to the degradation of these client proteins, thereby disrupting cancer cell growth and survival. A key pathway affected by **NCT-58** is the HER2 signaling cascade.

NCT-58 Mechanism of Action

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NCT-58 inhibits HSP90, leading to HER2 and Akt degradation.

Experimental Protocols

Preparation of a 10 mM NCT-58 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NCT-58** in DMSO. This concentration is a common starting point for subsequent dilutions for in vitro experiments.

Materials:

- **NCT-58** solid (powder)

- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

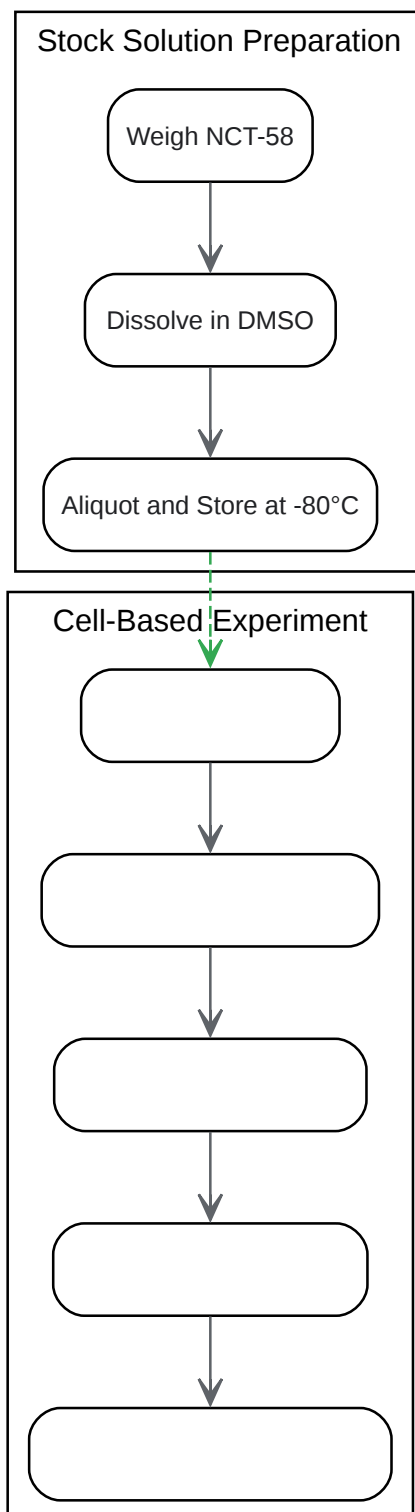
- Calculate the required mass of **NCT-58**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 466.57 \text{ g/mol} \times 1000 \text{ mg/g} = 4.67 \text{ mg}$
 - Accurately weigh approximately 4.67 mg of **NCT-58** powder using an analytical balance.
- Dissolving **NCT-58** in DMSO:
 - Transfer the weighed **NCT-58** powder into a sterile microcentrifuge tube or vial.
 - Add 1 mL of anhydrous DMSO to the tube containing the **NCT-58** powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to ensure complete dissolution. Visually inspect the solution to ensure no solid particles remain. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.

- Clearly label each aliquot with the compound name (**NCT-58**), concentration (10 mM), solvent (DMSO), and date of preparation.
- For long-term storage (up to 6 months), store the aliquots at -80°C.[2] For short-term storage (up to 1 month), -20°C is sufficient.[2]

Workflow for Cell-Based Assays Using NCT-58 Stock Solution

The following diagram illustrates a general workflow for utilizing the prepared **NCT-58** stock solution in a typical cell-based experiment, such as a cell viability assay.

Experimental Workflow for NCT-58 Cell-Based Assays



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Workflow from stock preparation to cell-based assay.

Important Considerations for Cell-Based Assays:

- **Final DMSO Concentration:** When preparing working solutions by diluting the DMSO stock in cell culture medium, ensure the final concentration of DMSO is kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.^[6]
- **Vehicle Control:** Always include a vehicle control in your experiments. This consists of treating a set of cells with the same final concentration of DMSO as used in the highest concentration of **NCT-58**, but without the compound itself. This allows for the differentiation of the effects of the compound from those of the solvent.
- **Stepwise Dilution:** To avoid precipitation of the compound, it is recommended to perform serial dilutions in the cell culture medium.

Conclusion

NCT-58 is a promising C-terminal HSP90 inhibitor with significant potential in cancer research. Proper preparation and handling of the stock solution are critical for obtaining reliable and reproducible experimental results. The protocols and data provided in these application notes offer a comprehensive guide for researchers utilizing **NCT-58** in their studies. Always refer to the specific product datasheet for any lot-specific information.

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